

Hydroxylamine Phosphate (CAS 20845-01-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Hydroxylamine phosphate

Cat. No.: B106218

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **hydroxylamine phosphate** (CAS 20845-01-6), a versatile chemical compound with significant applications in industrial synthesis and as a reagent in pharmaceutical research. This document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and its role in key chemical processes.

Core Properties of Hydroxylamine Phosphate

Hydroxylamine phosphate, also known as hydroxylammonium phosphate, is a salt of hydroxylamine and phosphoric acid. It is a white crystalline solid that serves as a stable and safer alternative to free hydroxylamine, which can be unstable.^{[1][2]}

Physicochemical Data

A summary of the key physicochemical properties of **hydroxylamine phosphate** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

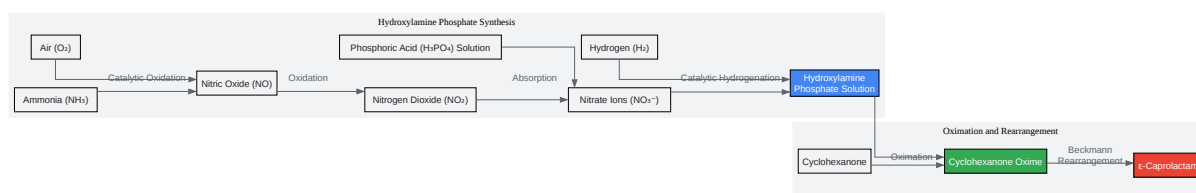
Property	Value	Source
CAS Number	20845-01-6	[3]
Molecular Formula	$(\text{NH}_2\text{OH})_3 \cdot \text{H}_3\text{PO}_4$	[4]
Molecular Weight	197.08 g/mol	[4]
Appearance	White crystalline solid/powder	[5]
Melting Point	169-171 °C	[3][6]
Boiling Point	Decomposes	N/A
Density	Data not available	
Solubility	Soluble in water.	[5]
pKa (of Hydroxylamine)	5.97 (for the hydroxylammonium ion, NH_3OH^+)	[7]
Stability	Stable under recommended storage conditions. Incompatible with strong bases and oxidizing agents.[3][6]	

Industrial Significance: The HPO Process for Caprolactam Production

Hydroxylamine phosphate is a critical intermediate in the large-scale industrial synthesis of ϵ -caprolactam, the monomer for Nylon-6.[8][9] The **Hydroxylamine Phosphate Oxime (HPO)** process, developed by Dutch State Mines (DSM), is a widely used method that avoids the production of ammonium sulfate as a byproduct, making it a more environmentally friendly alternative to other synthetic routes.[1][8]

The HPO process involves the reaction of cyclohexanone with **hydroxylamine phosphate** to form cyclohexanone oxime, which is then subjected to a Beckmann rearrangement to yield caprolactam.[1][9]

Below is a diagram illustrating the major steps in the industrial production of caprolactam via the HPO process.



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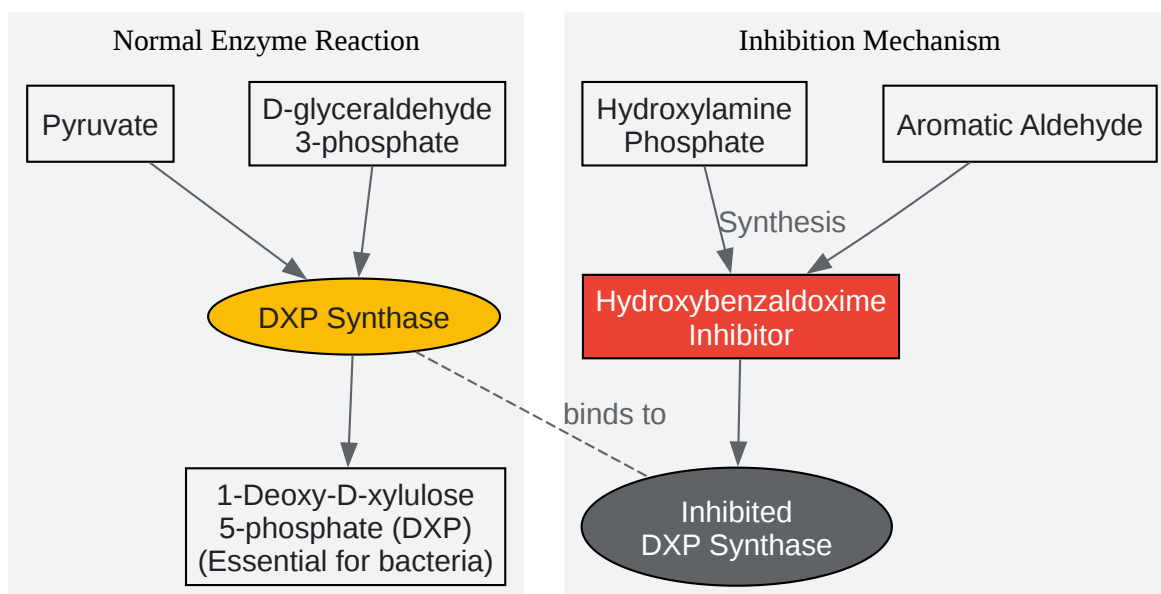
Figure 1: Simplified workflow of the **Hydroxylamine Phosphate Oxime (HPO)** process for ε-caprolactam production.

Role in Drug Development and Organic Synthesis

Hydroxylamine phosphate serves as a key reagent in organic synthesis, particularly in the formation of oximes from aldehydes and ketones.^[10] This reactivity is leveraged in the development of pharmaceutical compounds.

A notable application is in the synthesis of inhibitors for enzymes in pathogenic bacteria. For instance, hydroxylamine derivatives are used to create inhibitors of 1-deoxy-D-xylulose-5-phosphate synthase (DXP synthase), an essential enzyme in the isoprenoid biosynthesis pathway of many bacteria. This pathway is a target for the development of novel antimicrobial agents.

The diagram below illustrates the general principle of using a hydroxylamine-derived compound to inhibit DXP synthase.



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Figure 2: Logical relationship showing the synthesis of a DXP synthase inhibitor using a hydroxylamine derivative.

Furthermore, **hydroxylamine phosphate**'s nucleophilic character, particularly the oxygen atom, is crucial in its reactions with phosphate esters.[10][11] These reactions can proceed through various mechanisms and are of interest for understanding phosphorylation and dephosphorylation processes, which are fundamental in many biological signaling pathways.

Experimental Protocols

Laboratory Synthesis of Hydroxylamine Phosphate

This protocol is adapted from a standard laboratory preparation method.[12]

Materials:

- Hydroxylammonium chloride (21 g)
- 85% Phosphoric acid (12 g)
- Sodium hydroxide (12 g)
- Deionized water
- Ice

Procedure:

- Dissolve 21 g of hydroxylammonium chloride in 20 mL of water at 40 °C with constant stirring.
- Add 12 g of 85% phosphoric acid to the solution in one portion.
- Prepare an ice-cold solution of 12 g of sodium hydroxide in 40 mL of water.
- Rapidly add the cold sodium hydroxide solution dropwise to the hydroxylammonium phosphate solution while maintaining vigorous stirring. The temperature should not exceed 70 °C to avoid decomposition; cool the reaction mixture in an ice bath if necessary.
- After the complete addition of the sodium hydroxide solution, cool the resulting crystalline slurry to 15 °C.
- Filter the crystals under suction and wash them three times with 10 mL portions of ice-cold water.
- Dry the obtained **hydroxylamine phosphate** product in a vacuum desiccator. The expected yield is 16-18 g.

Quantitative Analysis: Titrimetric Determination of Hydroxylamine Content

The hydroxylamine content in a sample of **hydroxylamine phosphate** can be determined by redox titration. This is a generalized procedure based on established methods for hydroxylamine determination.^[13]

Principle: Hydroxylamine is oxidized by an excess of a standard oxidizing agent, such as a ferric salt (Fe^{3+}). The resulting ferrous ions (Fe^{2+}) are then titrated with a standard solution of potassium permanganate (KMnO_4).

Reagents:

- A known weight of **hydroxylamine phosphate** sample
- Standardized ~0.1 N potassium permanganate (KMnO_4) solution
- Ferric ammonium sulfate solution
- Dilute sulfuric acid

Procedure:

- Accurately weigh a sample of **hydroxylamine phosphate** and dissolve it in a known volume of deionized water.
- Take an aliquot of the sample solution and add an excess of the ferric ammonium sulfate solution and dilute sulfuric acid.
- Boil the mixture to ensure the complete oxidation of hydroxylamine to nitrous oxide (N_2O) and the corresponding reduction of Fe^{3+} to Fe^{2+} . The reaction is: $2\text{NH}_2\text{OH} + 2\text{Fe}_2(\text{SO}_4)_3 \rightarrow \text{N}_2\text{O} + 4\text{FeSO}_4 + 2\text{H}_2\text{SO}_4 + \text{H}_2\text{O}$.[\[13\]](#)
- Cool the solution to room temperature.
- Titrate the resulting ferrous sulfate with the standardized potassium permanganate solution until a faint, persistent pink color is observed, indicating the endpoint.
- Calculate the amount of hydroxylamine in the original sample based on the stoichiometry of the reactions and the volume of permanganate solution used.

Safety and Handling

Hydroxylamine phosphate is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area. It is harmful if swallowed or in contact with skin,

causes skin and serious eye irritation, may cause an allergic skin reaction, and is suspected of causing cancer.[4] It is also very toxic to aquatic life.[4] Personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. For detailed safety information, consult the Safety Data Sheet (SDS).

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